Step-by-step synthesis of 3-Chloro-2,6-dimethoxy-5-nitrobenzamide

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Compound of Interest

Compound Name:	*3-Chloro-2,6-dimethoxy-5-nitrobenzamide*
CAS No.:	*175135-58-7*
Cat. No.:	*B069789*

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This application note outlines the synthetic pathway for **3-Chloro-2,6-dimethoxy-5-nitrobenzamide** (CAS RN: 175135-58-7).[1] This compound is a functionalized aromatic amide often utilized as an intermediate in the development of bioactive urea derivatives and pharmaceutical candidates.

The synthesis strategy typically involves the nitration of the corresponding electron-rich benzoic acid derivative, followed by amidation.[1] The presence of two methoxy groups (electron-donating) activates the ring, facilitating electrophilic aromatic substitution (nitration), while the chlorine atom and carboxyl group direct the regioselectivity.

Part 1: Strategic Synthesis Overview

Retrosynthetic Analysis

The target molecule, **3-Chloro-2,6-dimethoxy-5-nitrobenzamide** (1), can be disconnected into two primary precursors:

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- Amidation: The amide functionality is derived from 3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid (2) via an acid chloride intermediate.[1]
- Nitration: The nitro group at the 5-position is introduced via electrophilic aromatic substitution on 3-Chloro-2,6-dimethoxybenzoic acid (3).[1]

Pathway: 3-Chloro-2,6-dimethoxybenzoic acid

Nitration

Acid Chloride Formation

Amidation

Target[1]

Part 2: Safety & Handling (Critical)

WARNING: This protocol involves the use of strong oxidizers, corrosive acids, and chlorinating agents.

- Nitration Risks: The nitration step uses nitric acid and sulfuric acid.[1][2] This reaction is exothermic. Temperature control is critical to prevent thermal runaway.
- Thionyl Chloride: Highly corrosive and reacts violently with water to release HCl and SO_2 gases. Perform all operations in a fume hood.
- PPE: Standard personal protective equipment (chemical-resistant gloves, safety goggles, lab coat) is mandatory.
- Waste: Segregate halogenated organic waste and acidic aqueous waste.

Part 3: Detailed Experimental Protocol

Stage 1: Synthesis of 3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid

Precursor CAS: 36335-47-4 (3-Chloro-2,6-dimethoxybenzoic acid)[1]

Reagents:

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- 3-Chloro-2,6-dimethoxybenzoic acid (1.0 eq)[1]
- Nitric acid (fuming or 70%, excess)
- Glacial Acetic acid (Solvent)[1]
- Sulfuric acid (Catalyst/Dehydrating agent)[1]

Procedure:

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar and thermometer, dissolve 3-Chloro-2,6-dimethoxybenzoic acid in glacial acetic acid. Cool the solution to 0–5 °C using an ice bath.
- Nitration: Prepare a mixture of concentrated nitric acid and sulfuric acid (1:1 v/v). Add this nitrating mixture dropwise to the stirred solution, maintaining the internal temperature below 10 °C. The activated ring (dimethoxy substituents) reacts readily; controlling the temperature prevents over-nitration or decomposition.[1]
- Reaction: Allow the mixture to warm to room temperature (20–25 °C) and stir for 2–4 hours. Monitor reaction progress via TLC (mobile phase: Ethyl Acetate/Hexane) or HPLC.[1]
- Quenching: Pour the reaction mixture slowly onto crushed ice with vigorous stirring. The product should precipitate as a solid.
- Isolation: Filter the solid precipitate. Wash the filter cake thoroughly with cold water to remove residual acid.[1]
- Purification: Recrystallize from ethanol or an ethanol/water mixture if necessary. Dry under vacuum.

Yield Expectation: 75–85% Characterization:

- Appearance: Yellowish solid.[3]
- Melting Point: ~158–162 °C (derivative dependent).[1]

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Stage 2: Conversion to 3-Chloro-2,6-dimethoxy-5-nitrobenzamide

Reagents:

- 3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid (from Stage 1)[1]
- Thionyl chloride ($SOCl_2$) (Excess, ~3–5 eq)
- Ammonium hydroxide (NH_4OH) or Ammonia gas (NH_3)[1]
- Catalytic DMF (N,N-Dimethylformamide)[1]
- Dichloromethane (DCM) or Toluene (Solvent)[1]

Procedure:

- Acid Chloride Formation: Suspend the nitrobenzoic acid derivative in dry toluene or DCM. Add thionyl chloride and a catalytic drop of DMF.
- Reflux: Heat the mixture to reflux (or 40–50 °C if using DCM) for 2–3 hours until gas evolution (HCl/SO_2) ceases and the solution becomes clear.
- Evaporation: Concentrate the reaction mixture under reduced pressure to remove excess thionyl chloride and solvent. The residue is the crude acid chloride (3-Chloro-2,6-dimethoxy-5-nitrobenzoyl chloride).[1] Do not purify; use immediately.
- Amidation: Dissolve the crude acid chloride in dry DCM. Cool to 0 °C.
- Ammonolysis: Slowly add aqueous ammonium hydroxide (28%) or bubble anhydrous ammonia gas into the solution.[1] A precipitate (the amide) will form immediately.
- Work-up: Stir for 1 hour at room temperature. If using aqueous ammonia, separate the organic layer. If solid precipitates directly, filter the solid. Wash the organic layer (or solid) with water, saturated $NaHCO_3$ (to remove unreacted acid), and brine.
- Drying: Dry the organic phase over anhydrous $MgSO_4$, filter, and concentrate.

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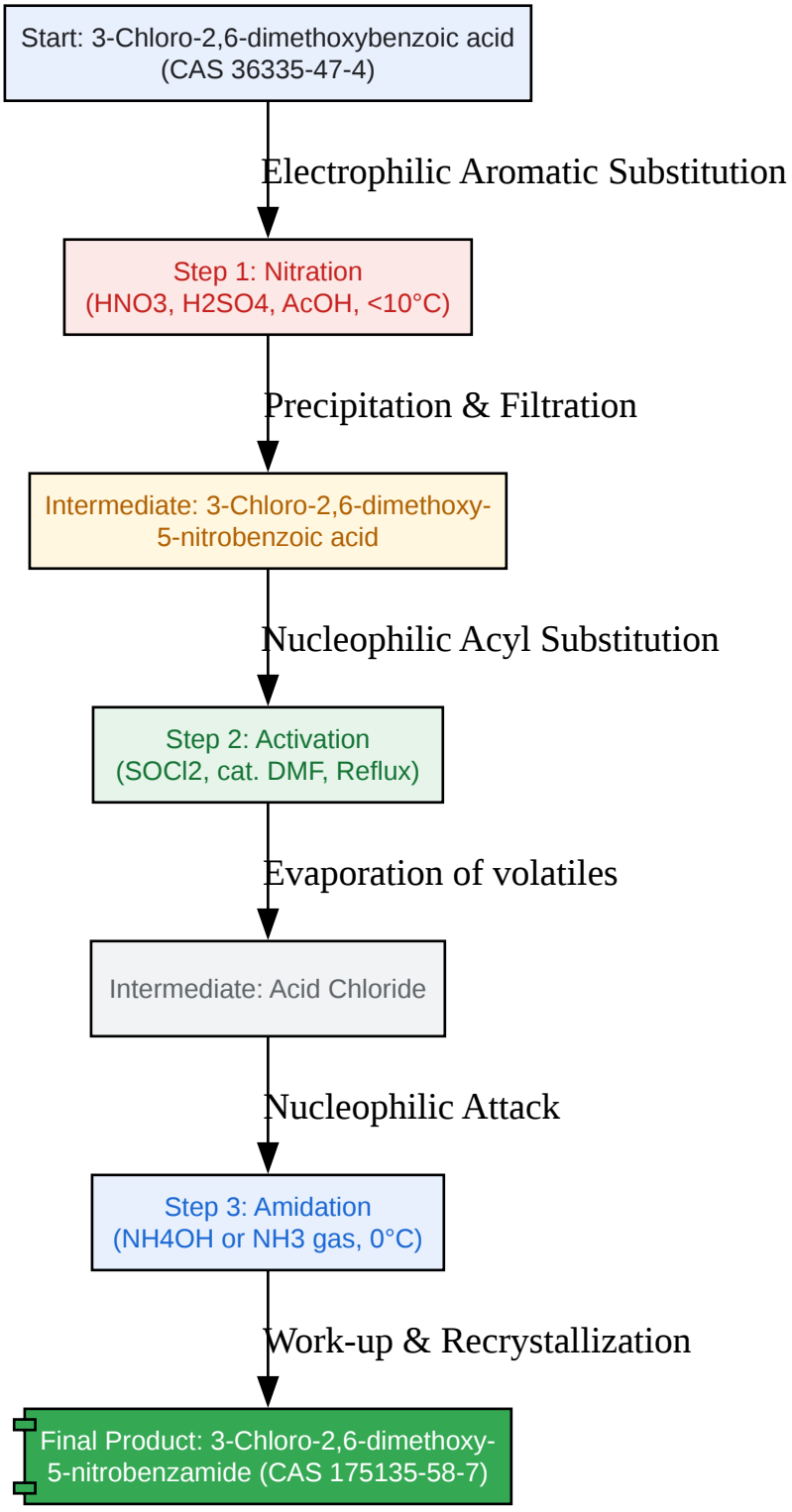
- Final Purification: Recrystallize from ethyl acetate or methanol.

Data Summary Table

Parameter	Specification
Target Compound	3-Chloro-2,6-dimethoxy-5-nitrobenzamide
CAS RN	175135-58-7
Molecular Formula	$C_9H_9ClN_2O_5$
Molecular Weight	260.63 g/mol
Appearance	Pale yellow to off-white solid
Melting Point	Typically >180 °C (check specific batch)
Solubility	Soluble in DMSO, DMF; sparingly soluble in water

Part 4: Visualization (Workflow Diagram)

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Caption: Step-wise synthetic workflow for the production of **3-Chloro-2,6-dimethoxy-5-nitrobenzamide** from benzoic acid precursor.

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